

Sontigidomide: A Technical Guide to Target Identification and Validation

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Compound of Interest

Compound Name: Sontigidomide

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Abstract

Sontigidomide is a novel investigational Cereblon E3 Ligase Modulator (CELMoD) designed to induce the degradation of specific target proteins implicated in oncogenesis, particularly in the context of myelodysplastic syndromes (MDS) and other hematological malignancies. This document provides an in-depth technical overview of the methodologies and scientific rationale employed in the identification and validation of **Sontigidomide**'s molecular targets. We detail the experimental protocols, from initial target discovery using advanced proteomic techniques to rigorous validation through biochemical, cellular, and in vivo assays. Quantitative data are presented to illustrate the potency and selectivity of **Sontigidomide**, and key signaling pathways and experimental workflows are visualized to facilitate a comprehensive understanding of its mechanism of action.

Introduction to Sontigidomide and the CELMoD Platform

Cereblon (CRBN) is the substrate receptor of the Cullin-4 RING E3 ubiquitin ligase complex (CRL4-CRBN).[1] CELMoDs are a class of small molecules that bind to CRBN, altering its substrate specificity to induce the ubiquitination and subsequent proteasomal degradation of proteins that are not the natural substrates of this E3 ligase.[1][2] This targeted protein

degradation (TPD) approach offers a powerful therapeutic strategy to eliminate disease-driving proteins.

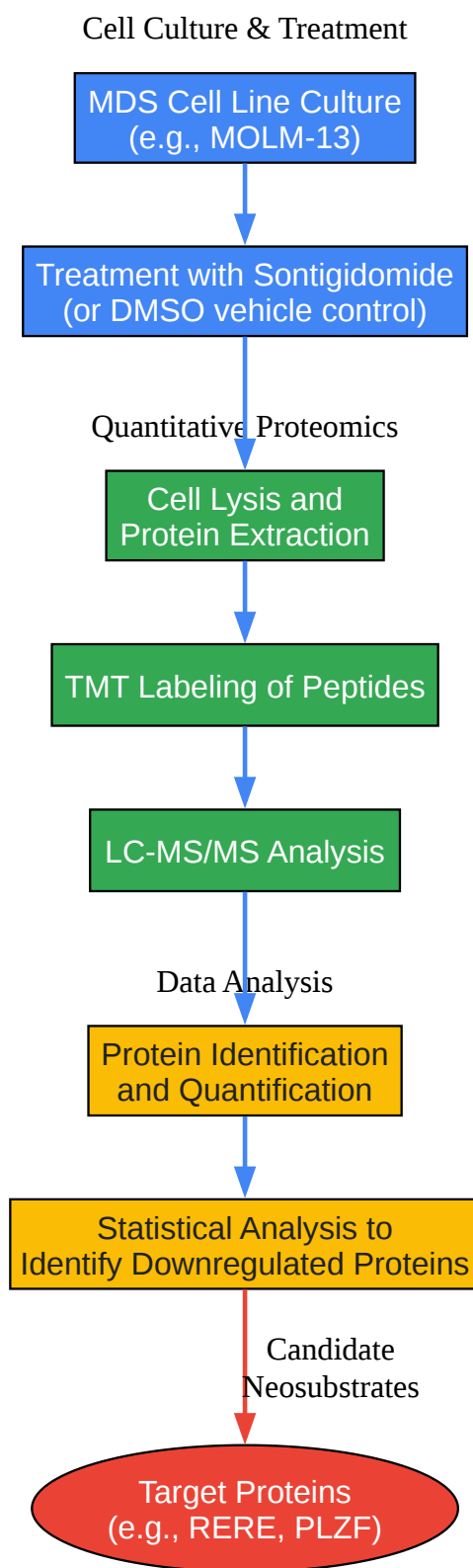
Sontigidomide has been developed as a potent and selective CELMoD with a favorable pharmacokinetic profile. The primary therapeutic hypothesis is that **Sontigidomide**-induced degradation of key transcription factors will inhibit the proliferation of malignant cells in hematological cancers.

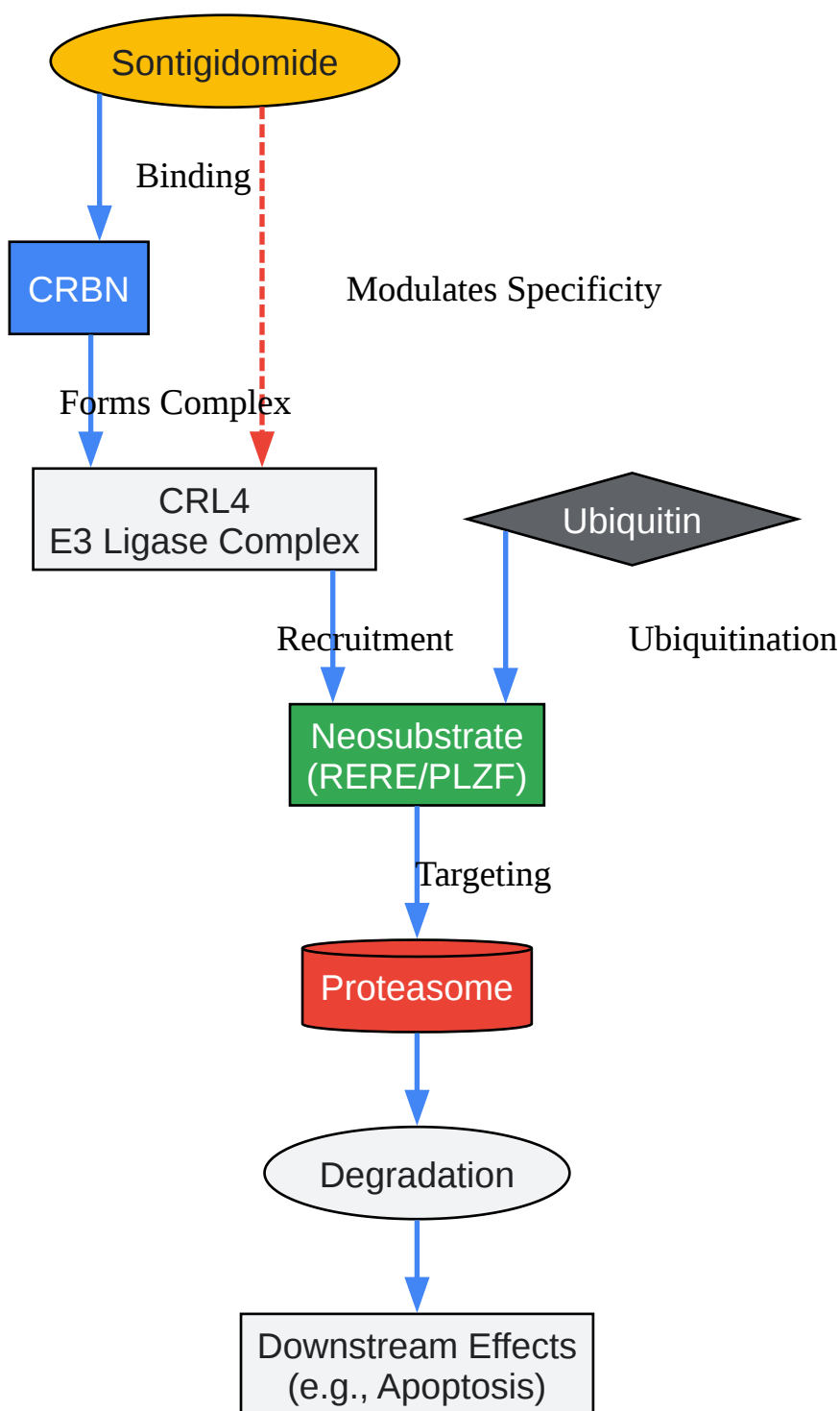
Target Identification: Unveiling the Neosubstrates of Sontigidomide

The initial step in characterizing **Sontigidomide**'s mechanism of action was to identify the specific proteins targeted for degradation. A multi-pronged approach utilizing quantitative proteomics was employed.

Experimental Workflow for Target Identification

The workflow for identifying the protein targets of **Sontigidomide** is a systematic process involving cell treatment, protein extraction, and mass spectrometry-based analysis.





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References

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